

N-(2-Chlorobenzyl)-3-methylaniline chemical properties

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Compound of Interest

Compound Name: *N-(2-Chlorobenzyl)-3-methylaniline*

CAS No.: 878561-59-2

Cat. No.: B1385438

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Technical Profile: N-(2-Chlorobenzyl)-3-methylaniline

CAS Registry Number: 878561-59-2 IUPAC Name: N-[(2-Chlorophenyl)methyl]-3-methylaniline

Synonyms: N-(2-Chlorobenzyl)-m-toluidine; N-(2-Chlorobenzyl)-3-methylbenzenamine

Executive Summary

N-(2-Chlorobenzyl)-3-methylaniline is a secondary amine intermediate characterized by a diaryl structure linked via a methylene bridge. It serves as a critical building block in medicinal chemistry, particularly in the synthesis of nitrogen-containing heterocycles and pharmaceutical candidates targeting G-protein coupled receptors (GPCRs) and kinase inhibitors. Its structural motif—combining an electron-rich m-toluidine ring with an electron-deficient 2-chlorobenzyl group—offers unique electronic properties that facilitate further functionalization, such as N-alkylation or electrophilic aromatic substitution.

Physicochemical Profile

The following data consolidates experimental and high-confidence predicted values essential for process optimization and handling.

Property	Value	Condition/Note
Molecular Formula	C ₁₄ H ₁₄ ClN	-
Molecular Weight	231.72 g/mol	-
Physical State	Viscous Liquid or Low-Melting Solid	Ambient Temp
Boiling Point	353.5 ± 22.0 °C	Predicted (760 Torr)
Density	1.171 ± 0.06 g/cm ³	Predicted
pKa (Conjugate Acid)	3.65 ± 0.50	Predicted (Basic Nitrogen)
LogP	~4.2	Lipophilic
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO	Insoluble in Water
Refractive Index	1.615	Predicted

Synthetic Methodology: Reductive Amination

The most robust route for synthesizing **N-(2-Chlorobenzyl)-3-methylaniline** is the reductive amination of 2-chlorobenzaldehyde with 3-methylaniline (m-toluidine). This method avoids the over-alkylation byproducts common in direct alkylation with benzyl halides.

Reaction Mechanism

The reaction proceeds via the formation of an imine (Schiff base) intermediate, which is subsequently reduced to the secondary amine. The use of Sodium Triacetoxyborohydride (STAB) is recommended over Sodium Borohydride (NaBH₄) for better functional group tolerance and to prevent direct reduction of the aldehyde before imine formation.

Optimized Protocol (Bench Scale)

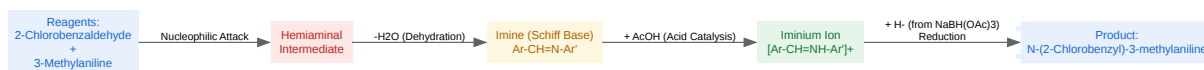
Reagents:

- 2-Chlorobenzaldehyde (1.0 equiv)
- 3-Methylaniline (1.0 equiv)
- Sodium Triacetoxyborohydride [NaBH(OAc)₃] (1.4 equiv)
- Acetic Acid (AcOH) (1.0 equiv - catalytic/promoter)
- Solvent: 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)

Step-by-Step Workflow:

- **Imine Formation:** In a dry round-bottom flask, dissolve 2-chlorobenzaldehyde (10 mmol) and 3-methylaniline (10 mmol) in DCE (30 mL).
- **Activation:** Add Acetic Acid (10 mmol). Stir at room temperature for 30–60 minutes to ensure equilibrium formation of the iminium species.
- **Reduction:** Cool the mixture to 0°C. Add NaBH(OAc)₃ (14 mmol) portion-wise over 15 minutes.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 12–16 hours under nitrogen atmosphere.
- **Quench:** Quench with saturated aqueous NaHCO₃ solution.
- **Workup:** Extract with Dichloromethane (DCM) (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- **Purification:** Purify via flash column chromatography (SiO₂; Hexanes/EtOAc gradient) to yield the target secondary amine as a pale yellow oil.

Mechanistic Pathway Diagram



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Caption: Step-wise mechanistic pathway for the reductive amination synthesis of **N-(2-Chlorobenzyl)-3-methylaniline**.

Spectroscopic Characterization

Identification of the product relies on verifying the secondary amine linkage and the distinct aromatic substitution patterns.

Technique	Expected Signal Characteristics	Interpretation
^1H NMR (400 MHz, CDCl_3)	δ 2.28 (s, 3H)	Methyl group on m-toluidine ring.
δ 4.45 (s, 2H)	Benzylic methylene ($-\text{CH}_2-$) bridge.	
δ 6.40 – 7.40 (m, 8H)	Aromatic protons (multiplets). Distinct ortho-Cl shift.	
δ 4.00 (br s, 1H)	Amine -NH proton (exchangeable with D_2O).	
^{13}C NMR (100 MHz, CDCl_3)	$\sim$ 21.5 ppm	Methyl carbon.
$\sim$ 46.0 ppm	Benzylic methylene carbon.	
110.0 – 160.0 ppm	Aromatic carbons (12 signals expected).	
FT-IR	3420 cm^{-1}	N-H stretching (secondary amine).
1600, 1500 cm^{-1}	C=C aromatic skeletal vibrations.	
750 cm^{-1}	C-Cl stretch / ortho-substitution pattern.	
Mass Spectrometry (ESI+)	m/z 232.1 $[\text{M}+\text{H}]^+$	Molecular ion peak (Cl isotope pattern 3:1).

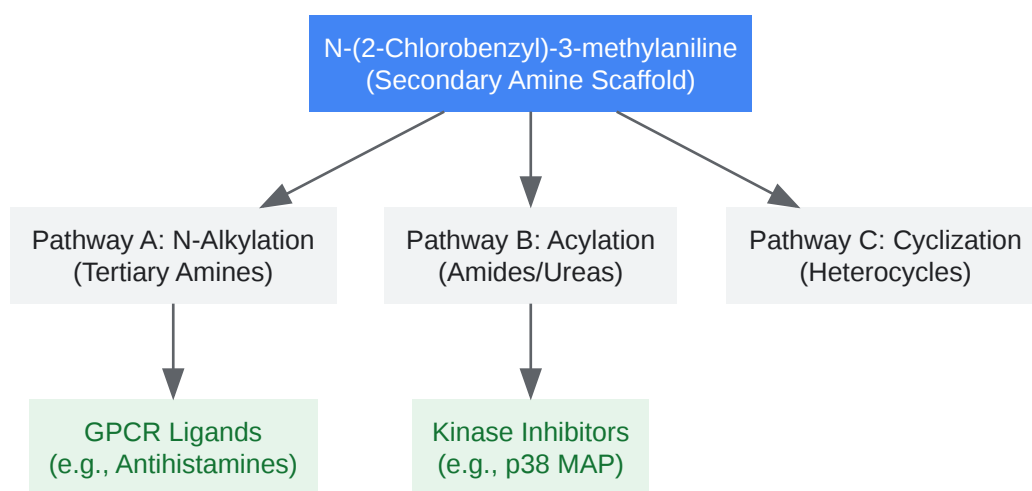
Reactivity & Pharmaceutical Applications

N-(2-Chlorobenzyl)-3-methylaniline is not an endpoint but a reactive scaffold. Its secondary amine functionality allows it to serve as a nucleophile in the synthesis of tertiary amines, amides, and ureas.

Functionalization Pathways

- N-Alkylation: Reaction with alkyl halides (e.g., methyl iodide) to form tertiary amines.
- Acylation: Reaction with acid chlorides to form N-benzyl-N-aryl amides.
- Cyclization: Can be used as a precursor for tetrahydroisoquinolines via Pictet-Spengler type cyclizations, relevant in alkaloid synthesis.

Application Workflow



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Caption: Downstream synthetic utility of the **N-(2-Chlorobenzyl)-3-methylaniline** scaffold in drug discovery.

Safety & Handling (MSDS Summary)

Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral/Inhalation).

- Handling: Use only in a chemical fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine.
- Incompatibility: Strong oxidizing agents, acid chlorides, acid anhydrides.

References

- Matrix Scientific. (2024). Product Data Sheet: **N-(2-Chlorobenzyl)-3-methylaniline** (CAS 878561-59-2).[1] Retrieved from
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Sources

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- To cite this document: BenchChem. [N-(2-Chlorobenzyl)-3-methylaniline chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1385438/docs#n-2-chlorobenzyl-3-methylaniline-chemical-properties\]](https://www.benchchem.com/product/b1385438/docs#n-2-chlorobenzyl-3-methylaniline-chemical-properties)

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